

# Essential Safety and Logistical Information for Handling 2-Ethyl-1-indanone

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## Compound of Interest

Compound Name: **2-Ethyl-1-indanone**

Cat. No.: **B1366218**

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This document provides comprehensive safety protocols and logistical plans for the handling of **2-Ethyl-1-indanone** in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe operational conduct and proper disposal.

## Hazard Identification and Risk Assessment

**2-Ethyl-1-indanone** should be handled with caution. While comprehensive toxicological data is not available, it is prudent to treat it as a potentially hazardous substance. It may cause skin and eye irritation. Some sources suggest it may be harmful if swallowed or inhaled, and could potentially have long-term health effects. Therefore, minimizing exposure is paramount.

## Quantitative Data

The following table summarizes the key quantitative properties of **2-Ethyl-1-indanone**.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sup>[1]</sup>
Molecular Weight	160.21 g/mol <sup>[1][2]</sup>
CAS Number	22351-56-0 <sup>[1]</sup>
Appearance	Colorless to light yellow oil <sup>[3][4]</sup>
Density	1.038 g/mL at 25°C <sup>[1][4]</sup>
Boiling Point	67°C at 0.2 mm Hg <sup>[3][4]</sup>
Flash Point	103°C <sup>[3][4]</sup>
Refractive Index	n <sub>20/D</sub> 1.545 <sup>[1][4]</sup>
Vapor Pressure	0.0159 mmHg at 25°C <sup>[3]</sup>
Occupational Exposure Limits	Not established. Minimize exposure.

## Operational Plans: Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling **2-Ethyl-1-indanone** to ensure the appropriate level of protection.

PPE Category	Specifications and Procedures
Hand Protection	<p>Primary Gloves: Butyl rubber gloves are recommended for handling ketones.<a href="#">[5]</a><a href="#">[6]</a></p> <p>Natural rubber (latex) gloves may also provide adequate protection.<a href="#">[6]</a><a href="#">[7]</a></p> <p>Secondary Gloves (optional): Nitrile gloves can be worn underneath for added protection, but should not be the primary barrier as they have poor resistance to many ketones.<a href="#">[5]</a><a href="#">[8]</a></p> <p>Inspection: Always inspect gloves for tears or punctures before use.</p> <p>Removal: Use proper glove removal technique to avoid skin contact.</p> <p>Disposal: Dispose of contaminated gloves as hazardous waste.</p>
Eye and Face Protection	<p>Wear chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.<a href="#">[9]</a><a href="#">[10]</a></p> <p>A face shield should be worn in situations where splashing is a significant risk.</p>
Skin and Body Protection	<p>A flame-resistant lab coat should be worn and kept buttoned. For larger quantities or tasks with a higher risk of splashing, a chemically resistant apron over the lab coat is recommended. Wear long pants and closed-toe shoes.<a href="#">[11]</a></p>
Respiratory Protection	<p>All work with 2-Ethyl-1-indanone should be conducted in a certified chemical fume hood to minimize inhalation exposure.<a href="#">[12]</a></p> <p>If a fume hood is not available or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an organic vapor cartridge should be used.<a href="#">[9]</a><a href="#">[10]</a></p>

## Experimental Protocols

## Safe Handling Protocol

- Preparation:
  - Ensure that a current Safety Data Sheet (SDS) for **2-Ethyl-1-indanone** is accessible.
  - Verify that a chemical fume hood is certified and functioning correctly.
  - Assemble all necessary equipment and reagents before starting.
  - Ensure that an eyewash station and safety shower are unobstructed and accessible.[[10](#)]
  - Don the appropriate PPE as specified in the table above.
- Handling:
  - Conduct all manipulations of **2-Ethyl-1-indanone** inside a chemical fume hood.[[12](#)]
  - Use the smallest quantity of the chemical necessary for the experiment.
  - Keep containers of **2-Ethyl-1-indanone** tightly closed when not in use.[[9](#)]
  - Avoid direct contact with skin, eyes, and clothing.[[9](#)]
  - After handling, wash hands and any exposed skin thoroughly with soap and water.[[11](#)]
- Storage:
  - Store **2-Ethyl-1-indanone** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[[9](#)]
  - The container should be tightly sealed. Some sources recommend storing it in a freezer at -20°C.[[4](#)]
  - Ensure the storage container is clearly labeled with the chemical name and any associated hazards.

## Spill Cleanup Protocol

- Immediate Actions:
  - Alert all personnel in the immediate area of the spill.
  - If the spill is large or if you feel it is unsafe to clean it up, evacuate the area and contact the appropriate emergency response team.
  - Remove all sources of ignition from the area.
- Containment and Cleanup:
  - Ensure you are wearing the appropriate PPE, including respiratory protection if necessary.
  - For small spills, absorb the material with an inert absorbent, such as vermiculite, dry sand, or earth.
  - Place the absorbent material into a suitable, labeled, and closed container for disposal.
  - Clean the spill area with a detergent and water solution.
- Post-Cleanup:
  - Dispose of all contaminated materials (absorbent, gloves, etc.) as hazardous waste.
  - Document the spill and the cleanup procedure according to your institution's policies.

## Disposal Plans

All waste containing **2-Ethyl-1-indanone** must be treated as hazardous waste.

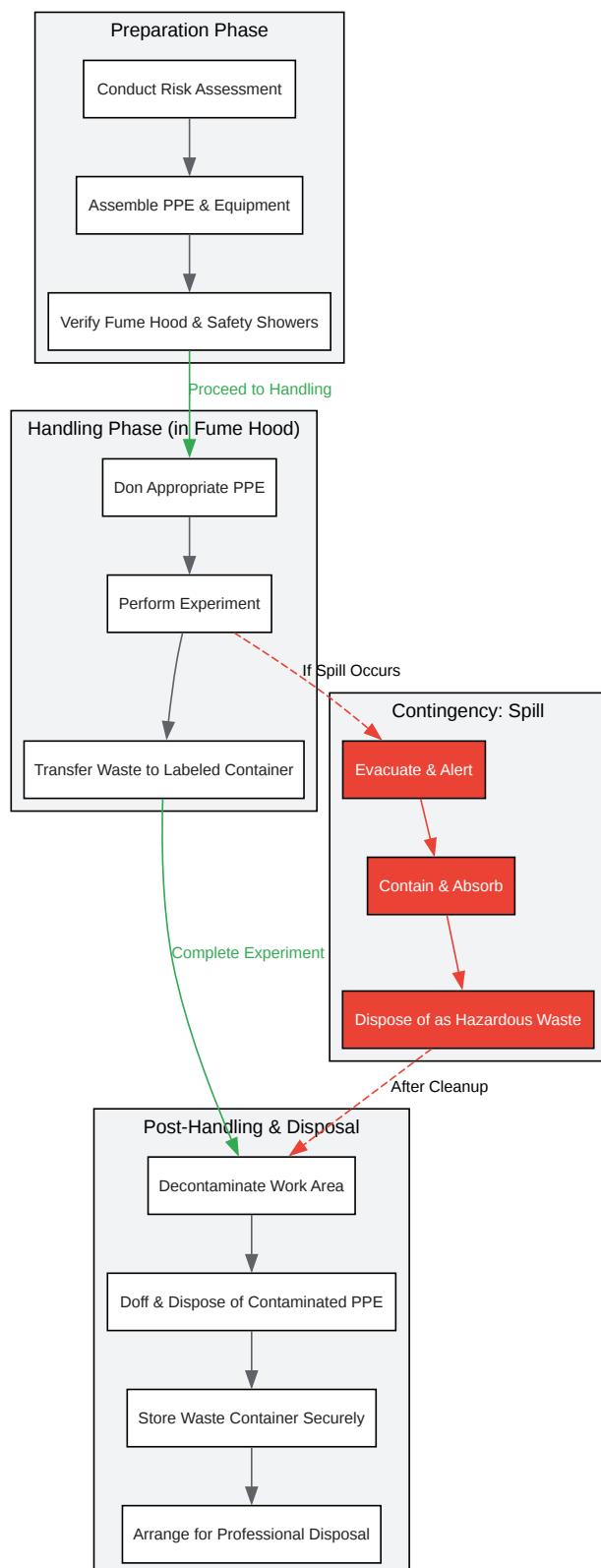
## Waste Collection and Disposal Protocol

- Waste Segregation:
  - Do not mix **2-Ethyl-1-indanone** waste with other waste streams unless it is part of a validated experimental procedure.
  - Keep halogenated and non-halogenated organic waste in separate, clearly labeled containers.[\[12\]](#)

- Container Management:
  - Use a designated, compatible, and leak-proof container for liquid waste containing **2-Ethyl-1-indanone**. The original container can be reused for waste if it is in good condition. [\[13\]](#)
  - The waste container must be kept tightly closed at all times, except when adding waste. [\[13\]](#)
  - Label the waste container clearly with "Hazardous Waste" and list all of the chemical constituents.[\[13\]](#)
- Disposal Procedure:
  - Store the hazardous waste container in a designated satellite accumulation area.
  - Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office or a licensed chemical waste disposal company.[\[14\]](#)
  - Do not dispose of **2-Ethyl-1-indanone** down the drain.[\[12\]](#)

## Workflow Visualization

The following diagram illustrates the standard workflow for handling **2-Ethyl-1-indanone** in a laboratory setting.

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Caption: Workflow for safe handling of **2-Ethyl-1-indanone**.

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